

A Comprehensive Guide to the Spectroscopic Analysis of 2',5'-Difluoroacetophenone

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Compound of Interest

Compound Name: **2',5'-Difluoroacetophenone**

Cat. No.: **B032684**

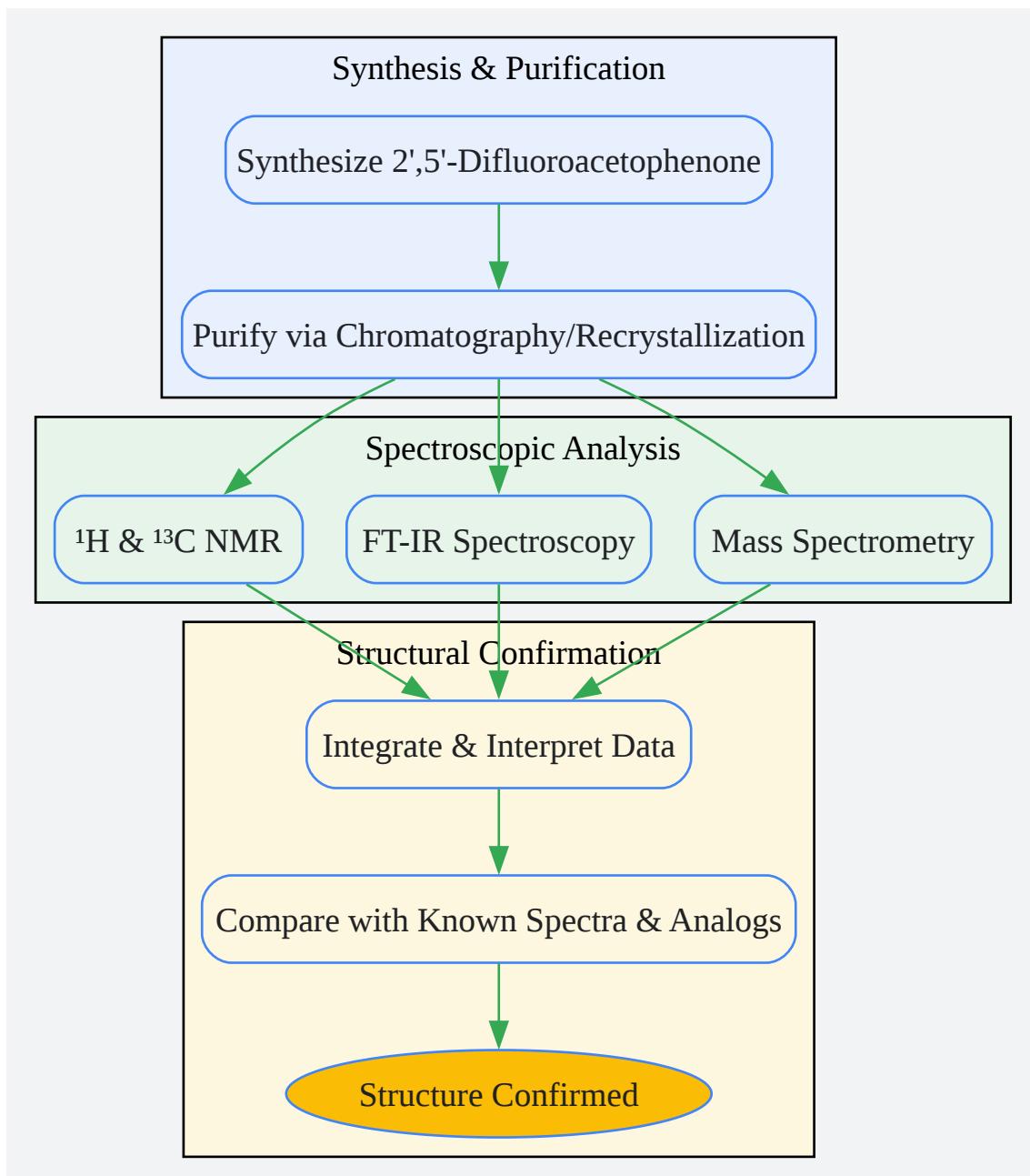
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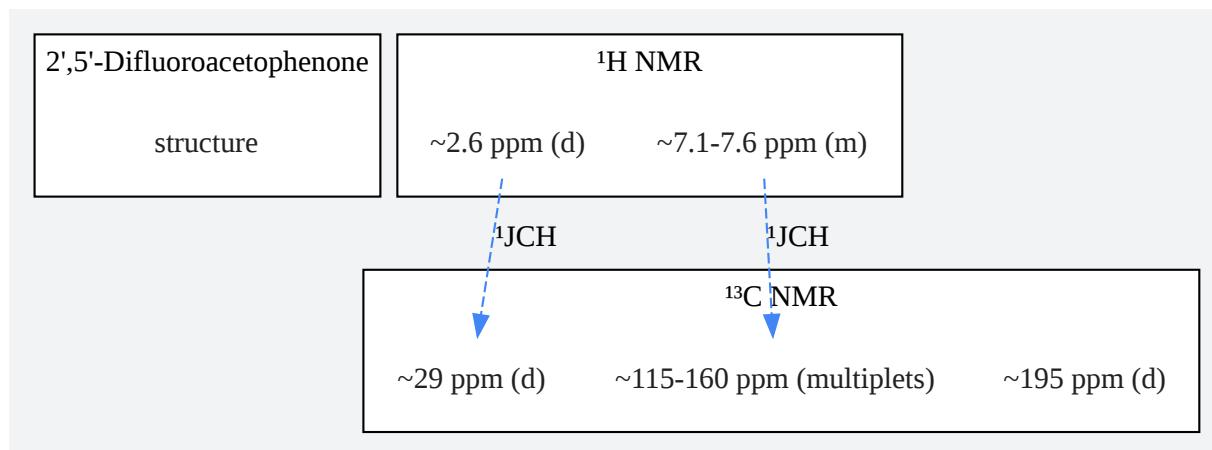
For researchers, scientists, and professionals in drug development, the unambiguous confirmation of a molecule's structure is a cornerstone of scientific rigor. In this guide, we delve into the spectroscopic analysis of **2',5'-Difluoroacetophenone**, a halogenated aromatic ketone with applications in the synthesis of various pharmaceutical compounds.^[1] We will provide a detailed, multi-technique approach to its structural elucidation, comparing its spectral features with those of related compounds and grounding our analysis in fundamental spectroscopic principles. This guide is designed to be a self-validating resource, explaining not just the "what" but the "why" behind the experimental choices and data interpretation.

The Importance of Orthogonal Spectroscopic Techniques

To unequivocally confirm the structure of **2',5'-Difluoroacetophenone**, a single analytical technique is insufficient. Instead, we employ a suite of orthogonal spectroscopic methods—Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS). Each technique probes different aspects of the molecular structure, and their combined data provides a comprehensive and robust confirmation.

Workflow for Structural Confirmation





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References

- 1. 2 ,5 -Difluoroacetophenone 98 1979-36-8 [sigmaaldrich.com]
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